

4-bromo-1-methyl-1H-pyrazole safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-bromo-1-methyl-1H-pyrazole

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Technical Support Center: 4-bromo-1-methyl-1H-pyrazole

This technical support center provides essential safety information, handling precautions, and emergency procedures for researchers, scientists, and drug development professionals working with **4-bromo-1-methyl-1H-pyrazole** (CAS: 15803-02-8).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-bromo-1-methyl-1H-pyrazole**?

A1: **4-bromo-1-methyl-1H-pyrazole** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage: Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Harmful if Swallowed, in Contact with Skin, or if Inhaled: Some sources indicate it may be harmful by these routes of exposure.[\[6\]](#)[\[7\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE must be worn to minimize exposure. This includes:

- Eye Protection: Tightly fitting safety goggles or a face shield.[1][7][8]
- Hand Protection: Chemical-resistant gloves. It is recommended to use gloves with a protection class of 3 or higher (breakthrough time greater than 60 minutes) for brief contact. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time greater than 240 minutes) is recommended.[1][6]
- Body Protection: Laboratory coat and, if necessary, fire/flammable resistant and impervious clothing.[1][7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter, such as a type ABEK (EN14387) respirator filter.[9]
In case of inadequate ventilation, wear respiratory protection.[8]

Q3: How should I store **4-bromo-1-methyl-1H-pyrazole**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1]
It should be stored away from incompatible materials such as strong oxidizing agents, strong bases, and amines.[4][10] The storage class for this combustible liquid is 10.[9]

Q4: What should I do in case of accidental skin or eye contact?

A4: Immediate action is crucial:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][4][6]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, seek medical attention.[1][4]

Q5: What is the proper procedure for cleaning up a spill?

A5: For a minor spill, clean it up immediately. Avoid breathing dust and contact with skin and eyes by wearing appropriate PPE. Use dry clean-up procedures and avoid generating dust.[6]

For larger spills, evacuate the area and alert emergency services.[1][6] Collect the spilled material using an inert absorbent material and place it in a suitable, closed container for disposal.[1][7]

Safety Data Summary

The following tables summarize the key quantitative and qualitative safety data for **4-bromo-1-methyl-1H-pyrazole**.

Physical and Chemical Properties	
Molecular Formula	C4H5BrN2[1][9]
Molecular Weight	161.00 g/mol [1][9]
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	78°C / 18mmHg[1] or 185-188 °C/760 mmHg[9]
Density	1.558 g/mL at 25 °C[9]
Flash Point	93.3 °C (199.9 °F)[9]
Refractive Index	n20/D 1.531[9]
Hazard Classifications and Statements	
GHS Pictograms	Corrosive, Irritant[2]
Signal Word	Danger[1][2][9]
Hazard Statements	H315: Causes skin irritation[1][2][3] H318: Causes serious eye damage[1][2][3] H335: May cause respiratory irritation[1][2][3]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P403+P233, P405, P501[1]

Experimental Protocols: Safe Handling Procedures

The following protocols outline the necessary steps for safely handling **4-bromo-1-methyl-1H-pyrazole** in a laboratory setting.

Protocol 1: General Handling

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[7\]](#)
- Personal Protective Equipment (PPE): Before starting any work, ensure you are wearing the appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[\[1\]](#)[\[7\]](#)
- Avoiding Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[6\]](#) Keep containers securely sealed when not in use.[\[6\]](#)
- Waste Disposal: Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with local regulations.[\[6\]](#)

Protocol 2: First Aid Procedures

- In case of Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- In case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[\[1\]](#)
- In case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if possible. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- In case of Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

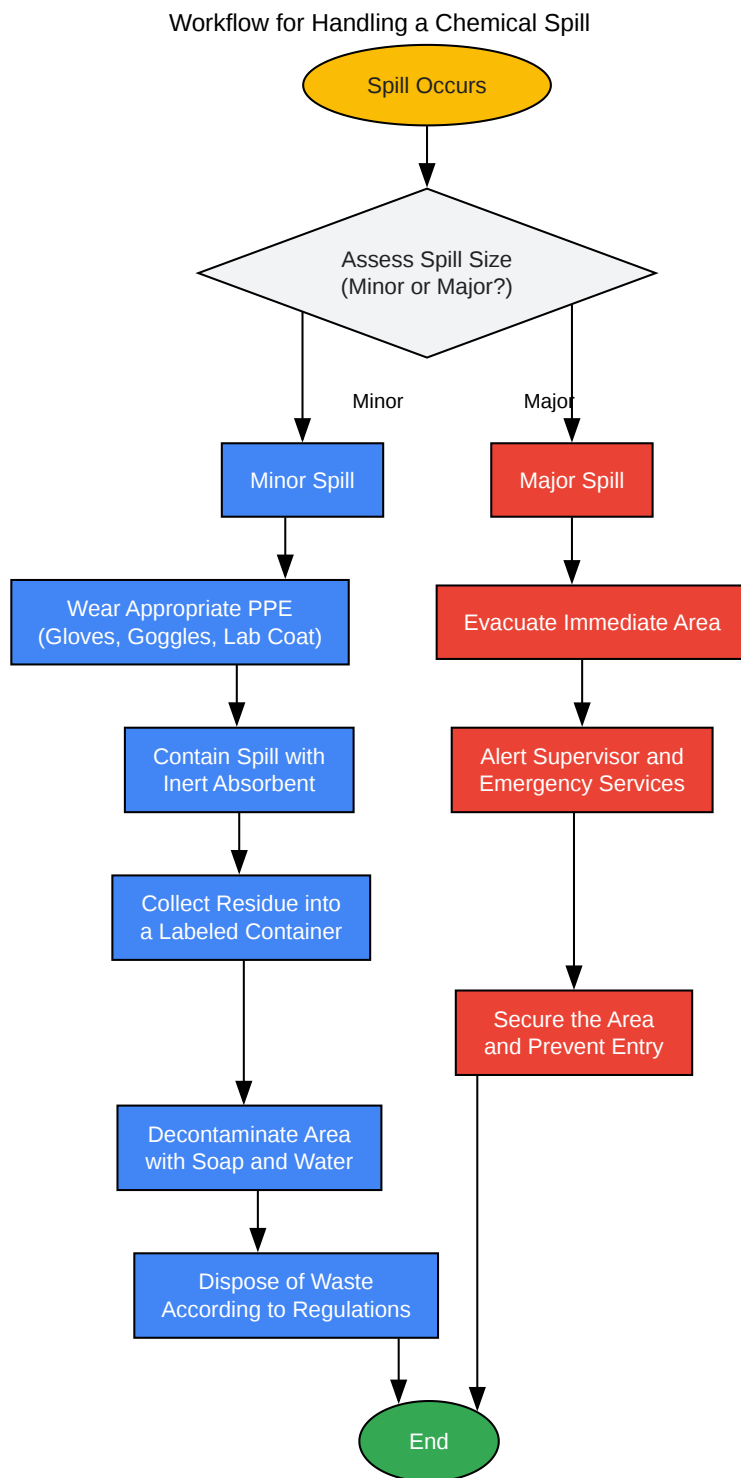
Protocol 3: Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[1\]](#) There is no restriction on the type of extinguisher which may be used.[\[6\]](#)

- Firefighter Protection: In the event of a fire, wear a self-contained breathing apparatus and full protective gear.[\[1\]](#)[\[4\]](#)
- Hazardous Combustion Products: Combustion may produce corrosive fumes, carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Visual Workflow for Chemical Spill

The following diagram illustrates the logical workflow for handling a chemical spill of **4-bromo-1-methyl-1H-pyrazole**.



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Caption: Logical workflow for handling a chemical spill.

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